

A Head-to-Head Comparison of Human PGA3 ELISA Kits for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Pga3*

Cat. No.: *B15543613*

[Get Quote](#)

For researchers and drug development professionals requiring accurate quantification of human Pepsinogen A3 (**PGA3**), selecting the optimal enzyme-linked immunosorbent assay (ELISA) kit is a critical first step. This guide provides an objective comparison of commercially available **PGA3** ELISA kits, focusing on key performance characteristics to aid in your selection process. The data presented here is compiled from the manufacturers' specifications.

Performance Characteristics

The following table summarizes the quantitative performance data of various human **PGA3** ELISA kits. These parameters are essential for evaluating the reliability and suitability of a kit for your specific research needs.

Supplier	Catalog Number	Assay Type	Detection Range (ng/mL)	Sensitivity (ng/mL)	Intra-Assay CV (%)	Inter-Assay CV (%)	Recovery (%)
MyBioSource	MBS2880091	Sandwich	1.56 - 100	0.78	≤4.5	≤8.7	94
Biomatik	50-229-5281	Sandwich	1.563 - 100	0.938	Not Provided	Not Provided	Not Provided
Aviva Systems Biology	OKEH03169	Sandwich	1.56 - 100	< 1.56	≤5.8	≤10.3	97
FineTest	EH0985	Sandwich	1.563 - 100	0.938	Not Provided	Not Provided	Not Provided
Antibodies.com	A303001	Sandwich	0.156 - 10	0.094	Not Provided	Not Provided	82-105 (Serum)

Experimental Protocols

The majority of the compared **PGA3** ELISA kits employ a sandwich ELISA format. While specific incubation times and reagent volumes may vary between manufacturers, the fundamental workflow remains consistent. It is imperative to consult the manual provided with the specific kit for detailed instructions.

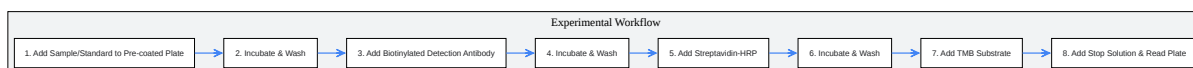
A generalized experimental protocol for a sandwich **PGA3** ELISA is as follows:

- Preparation: All reagents, standards, and samples are brought to room temperature. A standard dilution series is prepared.
- Coating: A microplate pre-coated with a capture antibody specific for human **PGA3** is used.
- Sample/Standard Addition: Standards and samples are added to the appropriate wells and incubated. During this time, the **PGA3** antigen present in the sample binds to the capture antibody.
- Washing: The plate is washed to remove any unbound substances.

- **Detection Antibody Addition:** A biotinylated detection antibody that also recognizes human **PGA3** is added to the wells and incubated. This antibody binds to a different epitope on the **PGA3** molecule, "sandwiching" the antigen.
- **Washing:** The plate is washed again to remove any unbound detection antibody.
- **Enzyme Conjugate Addition:** A streptavidin-horseradish peroxidase (HRP) conjugate is added to the wells and incubated. The streptavidin binds to the biotin on the detection antibody.
- **Washing:** A final wash step removes any unbound enzyme conjugate.
- **Substrate Addition:** A TMB (3,3',5,5'-tetramethylbenzidine) substrate solution is added to the wells. The HRP enzyme catalyzes the conversion of the substrate, resulting in a color change.
- **Stopping the Reaction:** A stop solution (typically a strong acid) is added to terminate the reaction. This changes the color of the solution.
- **Data Acquisition:** The optical density (OD) of each well is measured using a microplate reader at a specific wavelength (commonly 450 nm).
- **Data Analysis:** A standard curve is generated by plotting the OD values of the standards against their known concentrations. The concentration of **PGA3** in the samples is then determined by interpolating their OD values on the standard curve.

Visualizing the Workflow

To further clarify the experimental process, the following diagrams illustrate the key steps and principles of a sandwich ELISA.



[Click to download full resolution via product page](#)

Caption: A simplified flowchart of the major steps in a typical **PGA3** sandwich ELISA protocol.



[Click to download full resolution via product page](#)

Caption: The "sandwich" principle of the immunoassay, illustrating the layered binding of antibodies and antigen.

- To cite this document: BenchChem. [A Head-to-Head Comparison of Human PGA3 ELISA Kits for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15543613#head-to-head-comparison-of-different-pga3-elisa-kits\]](https://www.benchchem.com/product/b15543613#head-to-head-comparison-of-different-pga3-elisa-kits)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com